Navigating the Landscape of Dinotefuran D3 Certified Reference Materials: A Technical Guide

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Compound of Interest

Compound Name:	*Dinotefuran D3*
Cat. No.:	*B1155141*

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For Researchers, Scientists, and Drug Development Professionals

In the realm of analytical chemistry, particularly in residue analysis and pharmacokinetic studies, the precision of quantification is paramount. The use of isotopically labeled internal standards is a cornerstone of achieving this accuracy, mitigating matrix effects and variations in instrument response. This guide provides an in-depth technical overview of **Dinotefuran D3**, a deuterated certified reference material (CRM) crucial for the accurate determination of the neonicotinoid insecticide Dinotefuran. We will explore the commercial suppliers of this essential standard, delve into the causality behind its application in analytical workflows, and provide a detailed, field-proven protocol for its use.

The Critical Role of Deuterated Internal Standards in Analytical Excellence

Dinotefuran, a third-generation neonicotinoid, is widely used in agriculture for pest control.[1][2] Its presence in various environmental and food matrices necessitates sensitive and reliable analytical methods for monitoring and risk assessment.[1][2] **Dinotefuran D3**, in which three hydrogen atoms on the methyl group are replaced with deuterium, serves as an ideal internal

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standard for chromatographic techniques, especially Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The rationale for using a deuterated internal standard lies in its chemical and physical properties. **Dinotefuran D3** is chemically identical to Dinotefuran, ensuring it behaves similarly during sample extraction, cleanup, and chromatographic separation. However, its increased mass allows it to be distinguished from the unlabeled analyte by a mass spectrometer. This co-elution and differential detection enable precise quantification by correcting for any analyte loss during sample preparation and for fluctuations in instrument signal. This self-validating system is the bedrock of a trustworthy and robust analytical method.

Commercial Suppliers of **Dinotefuran D3** Certified Reference Material

The selection of a high-quality certified reference material is the first and one of the most critical steps in developing a reliable analytical method. A CRM from a reputable supplier provides assurance of identity, purity, and concentration, all of which are essential for data of the highest metrological quality. Several companies specialize in the provision of such high-purity analytical standards.

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Supplier	Product Name	Catalog Number	Format	Additional Information
HPC Standards	D3-Dinotefuran	693106	10 mg Neat	Also available as a 100 µg/mL solution in Acetonitrile (Cat. No. 693107).[3]
LGC Standards	Dinotefuran-d3	TRC-D482102	1 mg or 10 mg Neat	Certificate of Analysis is available, often with exact weight packaging.[4]
MedChemExpress	Dinotefuran-d3	HY-B0827S	Solid	Certificate of Analysis available, specifying purity.

Note: The availability and specific details on Certificates of Analysis, including certified concentration, uncertainty, and isotopic purity, should be confirmed directly with the suppliers.

A Field-Proven Protocol: QuEChERS Extraction and LC-MS/MS Analysis of Dinotefuran Using **Dinotefuran D3** Internal Standard

The following protocol outlines a robust and widely adopted methodology for the analysis of Dinotefuran in a food matrix, employing the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction technique followed by LC-MS/MS detection.[5][6][7] The inclusion of **Dinotefuran D3** as an internal standard is a critical component of this workflow, ensuring the reliability of the quantitative results.

Experimental Workflow

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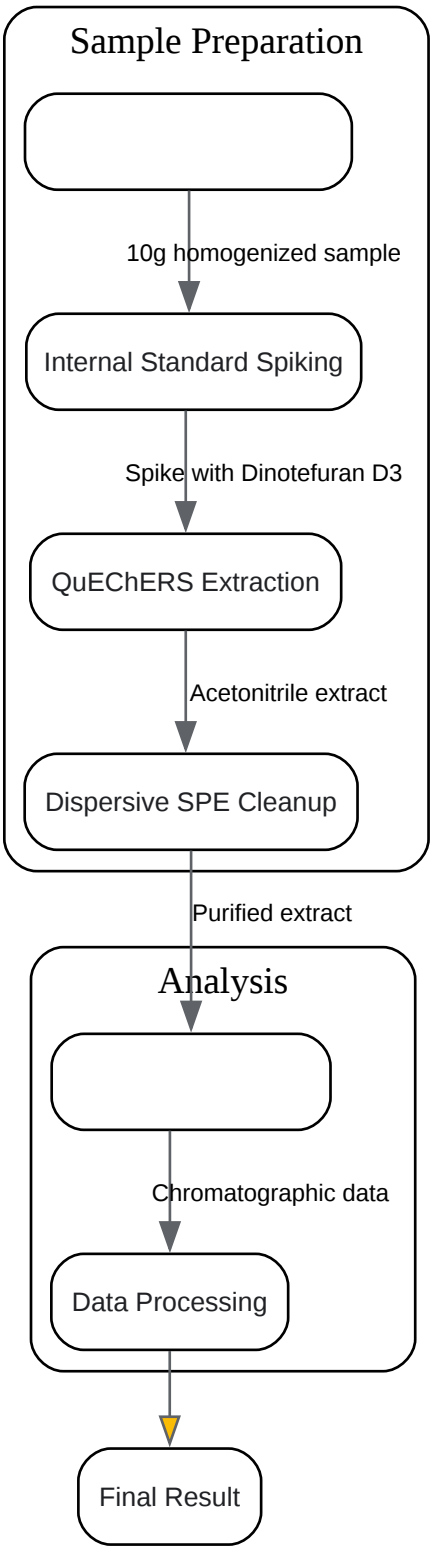

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